

Comprehensive Technical Profile: 1-(2-Methoxybenzyl)cyclopropanamine[1][2]

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Compound of Interest

Compound Name: 1-(2-Methoxybenzyl)cyclopropanamine
Cat. No.: B8675092

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Executive Identity & Registry Data

This compound is a primary amine featuring a cyclopropane ring substituted at the 1-position with a 2-methoxybenzyl group.[1][2] It is predominantly available and handled as its hydrochloride salt due to the stability issues associated with free primary amines.

Molecular Identifiers

Parameter	Data
Chemical Name	1-(2-Methoxybenzyl)cyclopropan-1-amine
Systematic Name	1-[(2-Methoxyphenyl)methyl]cyclopropanamine
CAS Number (HCl Salt)	1298022-51-1
CAS Number (Free Base)	Not widely indexed; refer to HCl salt for procurement
Molecular Formula	C ₁₁ H ₁₅ NO (Free Base) / C ₁₁ H ₁₆ ClNO (HCl Salt)
Molecular Weight	177.25 g/mol (Free Base) / 213.70 g/mol (HCl Salt)
SMILES (Free Base)	<chem>COc1ccccc1CC1(N)CC1</chem>
SMILES (HCl Salt)	<chem>COc1ccccc1CC1(N)CC1.[H]Cl</chem>
InChIKey (HCl)	RYACEYXIZPNODI-UHFFFAOYSA-N

Structural Analysis & Physicochemical Properties

The molecule combines a rigid, strained cyclopropane ring with a lipophilic benzyl ether. This unique geometry restricts the conformational freedom of the amine, making it a valuable "conformationally restricted" bioisostere for ethylamine chains in neurotransmitter analogs.

Key Physicochemical Metrics (Predicted)

Property	Value	Implication for Drug Design
cLogP	~1.8 - 2.1	Moderate lipophilicity; likely blood-brain barrier (BBB) permeable. [1] [2]
pKa (Basic Amine)	~9.2	Predominantly protonated at physiological pH (7.4), aiding electrostatic binding to receptors.
H-Bond Donors	2	Primary amine hydrogens available for interaction with Asp/Glu residues in binding pockets. [1] [2]
H-Bond Acceptors	2	Methoxy oxygen and amine nitrogen. [1] [2]
Rotatable Bonds	3	Limited flexibility reduces entropic penalty upon binding. [1] [2]

Synthetic Methodology: The Kulinkovich-Szymoniak Cyclopropanation

While classical alkylation methods exist, the most authoritative and efficient route to 1-substituted cyclopropylamines is the Kulinkovich-Szymoniak reaction.[\[1\]](#)[\[2\]](#) This titanium-mediated transformation converts nitriles directly into primary cyclopropylamines.[\[1\]](#)[\[2\]](#)

Reaction Scheme Logic

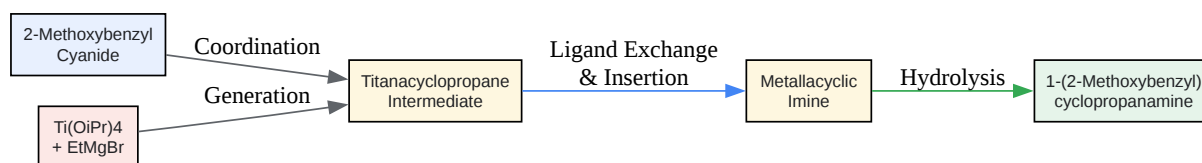
The synthesis bypasses unstable intermediates by utilizing a titanacyclopropane species generated in situ.[\[1\]](#)[\[2\]](#) This species acts as a 1,2-dicarbanion equivalent, attacking the nitrile group of 2-methoxybenzyl cyanide.[\[1\]](#)[\[2\]](#)

Step-by-Step Protocol

Precursor: 2-(2-Methoxyphenyl)acetonitrile (2-Methoxybenzyl cyanide).^{[1][2]} Reagents: Titanium(IV) isopropoxide [Ti(OiPr)₄], Ethylmagnesium bromide (EtMgBr), Diethyl ether (Et₂O).

- Inert Atmosphere Setup: Flame-dry a 250 mL round-bottom flask and equip with a magnetic stir bar and addition funnel. Flush with dry Argon.^{[1][2]}
- Reagent Preparation: Dissolve 2-(2-methoxyphenyl)acetonitrile (10 mmol) and Ti(OiPr)₄ (11 mmol) in anhydrous Et₂O (50 mL).
- Grignard Addition: Cool the solution to -78°C. Add EtMgBr (22 mmol, 3.0 M in ether) dropwise over 30 minutes. The solution will turn from yellow to dark brown/black, indicating the formation of the low-valent titanacyclopropane species.
- Warming & Cyclization: Allow the mixture to warm slowly to room temperature over 2 hours. Stir for an additional 1 hour.
- Lewis Acid Activation (Optional): For sluggish substrates, adding BF₃·OEt₂ can facilitate ring closure, though usually not required for benzyl nitriles.
- Quench & Hydrolysis: Cool to 0°C and quench carefully with water (10 mL), followed by 10% NaOH solution to precipitate titanium salts.
- Isolation: Filter the white precipitate through Celite. Extract the filtrate with Et₂O (3 x 50 mL).
- Salt Formation: To isolate the stable solid, treat the ethereal amine solution with 2M HCl in ether. Filter the resulting white precipitate (**1-(2-Methoxybenzyl)cyclopropanamine** hydrochloride) and recrystallize from ethanol/ether.^{[1][2]}

Mechanistic Pathway Diagram^{[1][2][6]}



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Figure 1: The Kulinkovich-Szymoniak pathway for converting nitriles to cyclopropylamines via titanium catalysis.[1][2]

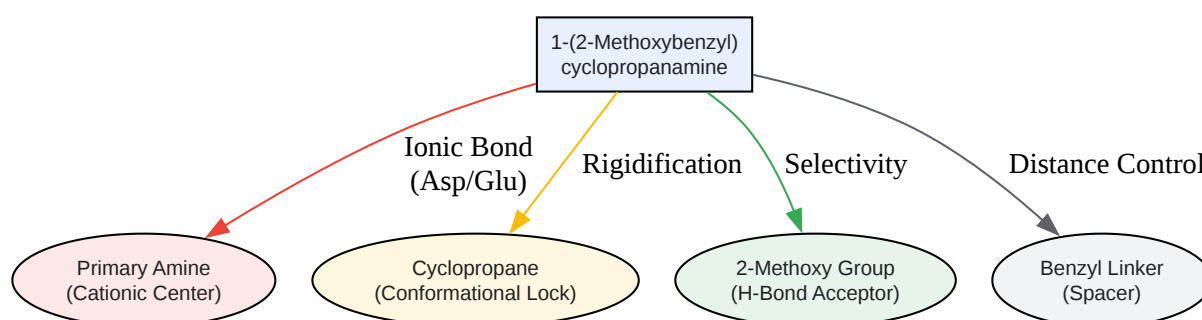
Applications in Drug Discovery

This scaffold is highly relevant in Neuropsychopharmacology.[2] It serves as a structural hybrid between phenethylamine (the backbone of dopamine/norepinephrine) and tranylcypromine (a monoamine oxidase inhibitor).[1][2]

Pharmacophore Utility[1][2][8]

- **Monoamine Transporter Inhibitors:** The cyclopropane ring locks the amine in a specific vector relative to the aromatic ring, potentially enhancing selectivity for Serotonin (SERT) or Norepinephrine (NET) transporters.
- **Sigma Receptor Ligands:** The lipophilic benzyl ether combined with a basic amine is a classic pharmacophore for Sigma-1 receptor affinity, relevant in neuropathic pain and neuroprotection research.[1][2]
- **NMDA Modulation:** Similar cyclopropylamine derivatives have shown activity as NMDA receptor antagonists (glycine site), useful in depression and stroke models.[2]

Structure-Activity Relationship (SAR) Map



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Figure 2: Pharmacophore dissection highlighting interaction points with biological targets.[1]

Safety & Handling

- Hazard Classification: GHS07 (Warning).^{[1][2][3]}
- Risks: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).
- Storage: The HCl salt is hygroscopic.^{[1][2]} Store at 2-8°C under inert gas (Argon/Nitrogen) to prevent degradation.
- Disposal: As a nitrogen-containing organic compound, it must be disposed of via high-temperature incineration.^{[1][2]}

References

- Bertus, P., & Szymoniak, J. (2001). "New and easy route to primary cyclopropylamines from nitriles."^[2] Chemical Communications, (18), 1792-1793.^{[1][2]} [Link](#)
- Sigma-Aldrich. (2024).^{[1][2]} "Product Specification: 1-(2-Methoxybenzyl)cyclopropan-1-amine hydrochloride." Merck KGaA.^{[1][2]} [Link](#)
- Kulinkovich, O. G., & de Meijere, A. (2000). "1,n-Dicarbocationic Titanium Intermediates from Monocarbocationic Organometallics and Their Application in Organic Synthesis." Chemical Reviews, 100(8), 2789–2834. [Link](#)^{[1][2]}
- PubChem. (2024).^{[1][2]} "Compound Summary: **1-(2-Methoxybenzyl)cyclopropanamine**." National Library of Medicine.^{[1][2]} [Link](#)

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Sources

- [1. 2-Methoxybenzylamine | C8H11NO | CID 81292 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [2. 2-Methoxybenzylamine | C₈H₁₁NO | CID 81292 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 1-\(2-Methoxybenzyl\)cyclopropan-1-amine hydrochloride AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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